

# 5,8,11-Trioxa-2-azatridecan-13-ol safety and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5,8,11-Trioxa-2-azatridecan-13-ol

Cat. No.: B608006

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An In-depth Technical Guide to the Safety and Handling of **5,8,11-Trioxa-2-azatridecan-13-ol**  
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **5,8,11-Trioxa-2-azatridecan-13-ol**. It is intended for use by qualified professionals. The toxicological properties of this compound have not been fully investigated.[1] All personnel should be adequately trained in the safe handling of chemicals and should use this information in conjunction with established laboratory safety protocols.

## Introduction

**5,8,11-Trioxa-2-azatridecan-13-ol**, also known as Hydroxy-PEG3-methylamine, is a chemical compound with the CAS Number 90430-59-4 and the molecular formula C<sub>9</sub>H<sub>21</sub>NO<sub>4</sub>. [2][3] Its structure features a hydrophilic polyethylene glycol (PEG) spacer, a terminal hydroxyl group, and a methylamine group. [2] This combination of functional groups makes it a versatile building block in various applications, including:

- **Pharmaceutical Synthesis:** Used as an intermediate in the development of new drug compounds to improve properties like solubility and stability. [2]
- **Drug Delivery Systems:** Incorporated into drug delivery systems to enhance the bioavailability and therapeutic efficacy of active pharmaceutical ingredients. [2]

- Chemical Synthesis: Employed as a precursor in the synthesis of polymers, surfactants, and other specialty chemicals.[\[2\]](#)

Given its application in research and development, a thorough understanding of its safety and handling is crucial.

## Chemical and Physical Properties

Comprehensive experimental data on the physical properties of **5,8,11-Trioxa-2-azatridecan-13-ol** is limited. The following table summarizes the available information.

Property	Value	Source
CAS Number	90430-59-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C9H21NO4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	207.27 g/mol	<a href="#">[2]</a>
Appearance	Data not available	
Melting Point	Data not available	<a href="#">[2]</a>
Boiling Point	Data not available	<a href="#">[2]</a>
Density	Data not available	<a href="#">[2]</a>
Flash Point	Data not available	<a href="#">[2]</a>
Solubility	The hydrophilic PEG spacer enhances solubility in aqueous media. <a href="#">[2]</a>	

## Toxicological Information

Specific toxicological data for **5,8,11-Trioxa-2-azatridecan-13-ol** is not available in the provided search results. A safety data sheet for a related compound, 5,8,11-Trioxa-2-azatridecanedioic acid 1-(1,1-dimethylethyl) ester, states that its chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#) Another related compound's safety data suggests potential hazards such as being corrosive to metals, causing severe skin burns and eye damage, and being harmful to aquatic life.

Given the lack of specific data, it is prudent to handle **5,8,11-Trioxa-2-azatridecan-13-ol** as a potentially hazardous substance.

Endpoint	Data
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available. Assume it may cause skin irritation based on data for related compounds.
Serious Eye Damage/Irritation	No data available. Assume it may cause serious eye irritation or damage based on data for related compounds.
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available. No component of a related product is identified as a probable, possible, or confirmed human carcinogen by IARC at levels greater than or equal to 0.1%. <a href="#">[1]</a>
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available. A related compound may cause respiratory irritation. <a href="#">[1]</a>
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

## Hazard Identification and Precautionary Measures

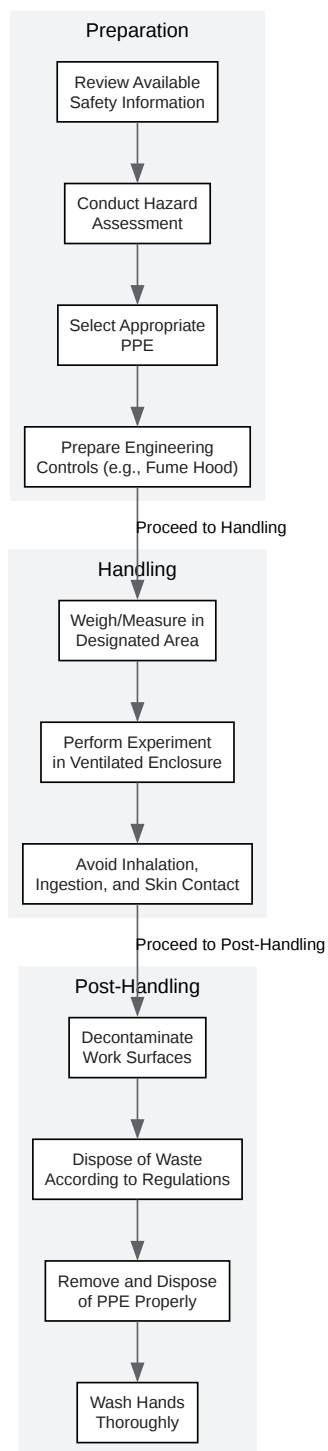
Based on the safety data for related compounds, the following general GHS-style precautionary statements should be considered.

Hazard Class	Precautionary Statements
Health Hazards	P264: Wash skin thoroughly after handling.[4] P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4] P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P302 + P352: IF ON SKIN: Wash with plenty of water.[4] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] P319: Get medical help if you feel unwell.[4]
Environmental Hazards	P273: Avoid release to the environment.
Physical Hazards	P234: Keep only in original container.

## Experimental Protocols and Handling Procedures

Due to the lack of specific experimental protocols for safety assessment, a general workflow for handling chemicals of unknown toxicity should be followed.

## General Workflow for Handling Chemicals with Unknown Toxicity

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Caption: General workflow for handling chemicals with unknown toxicity.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[\[1\]](#)
- Skin Protection: Handle with gloves.[\[1\]](#) Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[\[1\]](#) Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[1\]](#) Wear protective clothing.
- Respiratory Protection: If handling outside of a ventilated enclosure or if aerosols may be generated, use a NIOSH-approved respirator.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure an eyewash station and safety shower are readily accessible.

## First Aid Measures

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance.[\[1\]](#)
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[1\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[1\]](#)

## Storage and Disposal

### Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store locked up.[\[4\]](#)
- Keep in a cool drum.[\[3\]](#)

## Disposal

- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[4\]](#)
- Do not let the product enter drains.[\[1\]](#)

## Accidental Release Measures

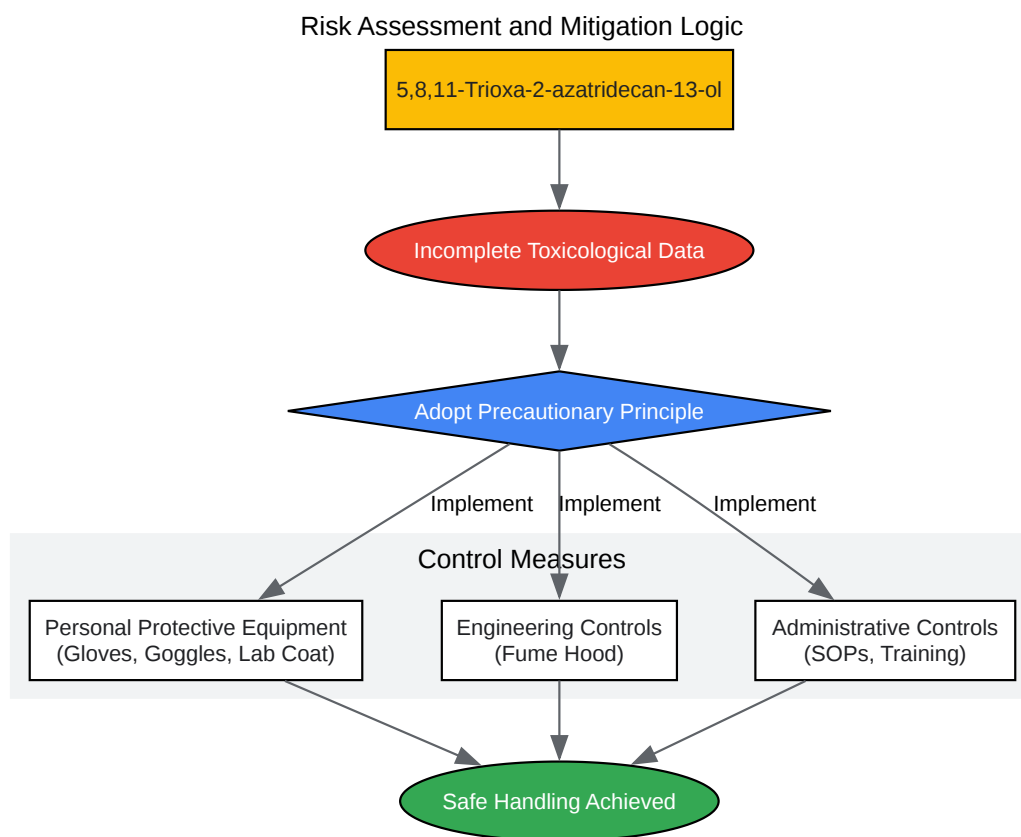
- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[\[1\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#)
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[1\]](#)

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Special Hazards: Forms explosive mixtures with air on intense heating. Hazardous combustion gases or vapors may develop in the event of a fire.
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

## Logical Relationship for Safety Assessment

The following diagram illustrates the logical flow for assessing and mitigating risks associated with handling **5,8,11-Trioxa-2-azatridecan-13-ol**.



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Caption: Risk assessment and mitigation logic for handling the compound.

## Conclusion

While **5,8,11-Trioxa-2-azatridecan-13-ol** is a valuable compound in research and development, the lack of comprehensive safety and toxicological data necessitates a cautious approach to its handling. All users must adhere to strict safety protocols, utilize appropriate personal protective equipment and engineering controls, and be prepared to respond to



accidental exposures. Further investigation into the toxicological properties of this compound is warranted to establish a more complete safety profile.

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- To cite this document: BenchChem. [5,8,11-Trioxa-2-azatridecan-13-ol safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608006#5-8-11-trioxa-2-azatridecan-13-ol-safety-and-handling]

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